

Technical Data Sheet: (S)-3-Aminohex-5-enoic acid hydrochloride

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Compound of Interest

Compound Name: (S)-3-Aminohex-5-enoic acid
hydrochloride

Cat. No.: B555408

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For Research, Scientific, and Drug Development Professionals

This document provides a detailed breakdown of the molecular weight for the compound **(S)-3-Aminohex-5-enoic acid hydrochloride**, a versatile small molecule scaffold used in laboratory research.

Molecular Identity and Properties

(S)-3-Aminohex-5-enoic acid hydrochloride is the hydrochloride salt form of (S)-3-Aminohex-5-enoic acid. The inclusion of hydrochloric acid is crucial for calculating the final molecular weight.

- Chemical Name: **(S)-3-Aminohex-5-enoic acid hydrochloride**
- Molecular Formula: $C_6H_{12}ClNO_2$ [\[1\]](#)[\[2\]](#)
- Molecular Weight: 165.62 g/mol [\[1\]](#)

Molecular Weight Calculation

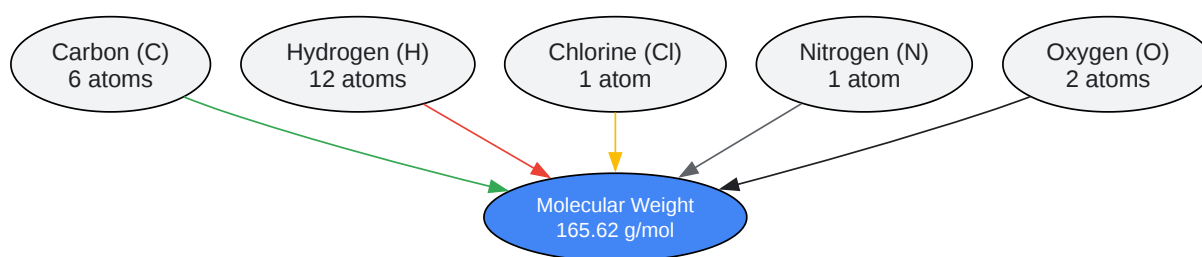
The molecular weight is the sum of the atomic weights of all atoms in its molecular formula. The calculation is based on the atomic masses of Carbon (C), Hydrogen (H), Chlorine (Cl), Nitrogen (N), and Oxygen (O).

The table below provides a comprehensive breakdown of the elemental composition and contribution to the total molecular weight.

Element	Symbol	Atomic Mass (g/mol)	Atom Count	Total Mass Contribution (g/mol)
Carbon	C	12.011	6	72.066
Hydrogen	H	1.008	12	12.096
Chlorine	Cl	35.453	1	35.453
Nitrogen	N	14.007	1	14.007
Oxygen	O	15.999	2	31.998
Total	22	165.62 g/mol		

Visualization of Molecular Weight Composition

The following diagram illustrates the relationship between the elemental components and the final calculated molecular weight of the compound.



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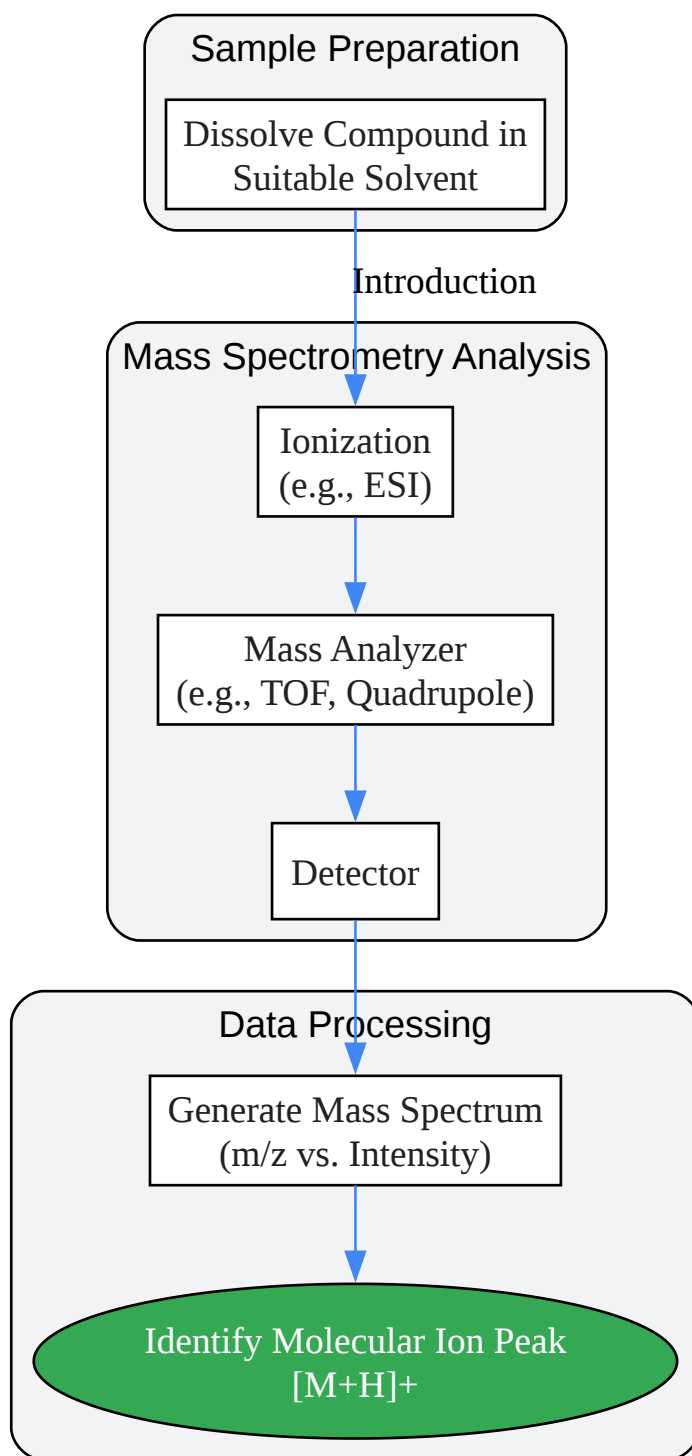
Caption: Elemental contribution to the total molecular weight.

Experimental Protocols

The molecular weight presented is a calculated value based on standard atomic weights. For experimental verification, standard analytical techniques would be employed.

Protocol for Mass Spectrometry (Conceptual Workflow):

While detailed experimental parameters would need optimization, the general workflow for confirming the molecular mass via mass spectrometry is as follows.



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Caption: Conceptual workflow for molecular weight verification.

This guide provides the fundamental data regarding the molecular weight of **(S)-3-Aminohex-5-enoic acid hydrochloride**. For procurement or safety information, please refer to a chemical supplier's material safety data sheet (MSDS).

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References

- 1. (S)-3-aminohex-5-enoic acid hydrochloride | CymitQuimica [cymitquimica.com]
- 2. fluorochem.co.uk [fluorochem.co.uk]
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